

An In-depth Technical Guide to Itinerant Magnetism in La2Ni7 Single Crystals

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the itinerant magnetic properties of La2Ni7 single crystals. La2Ni7 is an intermetallic compound that has garnered significant interest due to its complex magnetic phase diagram and the weak itinerant nature of its magnetism, positioning it as a key material for studying quantum criticality.[1][2][3][4][5][6][7] This document synthesizes key findings on its magnetic transitions, crystal structure, and fundamental physical properties, presenting quantitative data in a structured format and detailing the experimental methodologies used in its characterization.

Crystal Structure and Synthesis

La2Ni7 crystallizes in a hexagonal Ce2Ni7-type structure, belonging to the P63/mmc space group.[8] The crystal structure is composed of alternating La2Ni4 and LaNi5 subunits.[8] This layered structure gives rise to two crystallographically inequivalent La sites and five distinct Ni sites.[8]

Table 1: Crystallographic Data for La2Ni7



Parameter	Value	Reference
Crystal System	Hexagonal	[8]
Space Group	P63/mmc	[8]
Lattice Parameter (a)	5.06235(11) Å	[8]
Lattice Parameter (c)	24.6908(8) Å	[8]

Experimental Protocols

The investigation of the intrinsic properties of La2Ni7 has been made possible through the successful synthesis of large single crystals.[4][5]

- Method: High-quality single crystals of La2Ni7 are typically grown from a binary, La-Ni melt or a high-temperature solution.[1][8] The process involves preparing a stoichiometric mixture of high-purity lanthanum and nickel, which is then melted in an inert atmosphere. The subsequent slow cooling of the melt facilitates the nucleation and growth of single crystals.[9] [10][11][12] Crystals often grow as well-faceted plates with a distinct hexagonal morphology.
 [5]
- Magnetization Measurements: Temperature and magnetic field-dependent magnetization measurements are performed using a commercial magnetometer. These measurements are crucial for determining the magnetic transition temperatures and constructing the anisotropic H-T phase diagrams.[4]
- Neutron Diffraction: Single-crystal neutron diffraction is a powerful technique used to
 determine the magnetic structure, including the propagation vector and the direction of the
 ordered magnetic moments in the different magnetic phases.[1][2][3][4][5][7][13]
- Specific Heat: The temperature dependence of the specific heat is measured to identify phase transitions, which manifest as anomalies at the critical temperatures.
- Electrical Resistivity: Four-probe electrical resistivity measurements as a function of temperature are used to probe the scattering of conduction electrons by magnetic moments, revealing features at the magnetic ordering temperatures.[14]



- Nuclear Magnetic Resonance (NMR) and Nuclear Quadrupole Resonance (NQR): 139La
 NMR and NQR measurements provide local, microscopic information about the magnetic state at the lanthanum nuclear sites, helping to determine the magnetic structure and study magnetic fluctuations.[8][15]
- Angle-Resolved Photoemission Spectroscopy (ARPES): High-resolution ARPES is employed
 to directly probe the electronic band structure and its reconstruction across the successive
 magnetic transitions.[16]

Itinerant Magnetic Properties and Phase Transitions

La2Ni7 is characterized as a weak itinerant magnet with a small ordered moment of approximately 0.15 μ B/Ni.[2][3][5] It exhibits a fascinating series of zero-field antiferromagnetic (AFM) phase transitions as a function of temperature.[1][2][3][4][5][7]

Table 2: Magnetic Phase Transitions in La2Ni7 at Zero Magnetic Field

Transition	Phase	Magnetic	Nature of	Reference
Temperature	Transition	Structure	Transition	
T1 ≈ 61.0 - 62.3 K	Paramagnetic to C-Phase	Incommensurate AFM	Second-order	[1][2][3][4][13]
T2 ≈ 56.5 - 57.2 K	C-Phase to B- Phase	Incommensurate AFM	Second-order	[1][2][3][4][13]
T3 ≈ 42.0 - 42.8	B-Phase to A-	Commensurate	First-order	[1][2][3][4][13]
K	Phase	AFM		[14]

The higher temperature C and B phases are characterized by incommensurate magnetic ordering, while the low-temperature A phase exhibits a commensurate antiferromagnetic structure with moments aligned along the c-axis.[1][2][3][8][13] The highest temperature phase (C-phase) is noted to have a clear ferromagnetic component.[1][2][3][5][7]

Table 3: Key Physical Properties of La2Ni7

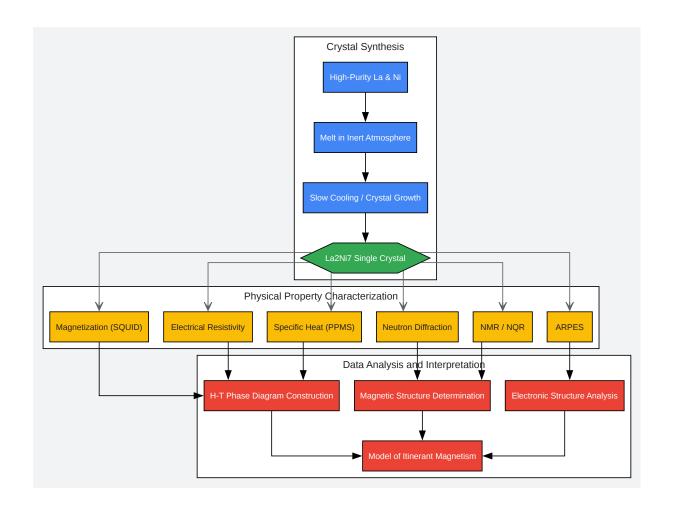


Property	Value	Reference
Ordered Magnetic Moment	~0.15 μB/Ni	[2][3][5]
Effective Moment (Paramagnetic State)	~0.80 μB/Ni	[8][17]
Paramagnetic Curie-Weiss Temperature	67 K	[8][17]
Rhodes-Wohlfarth Ratio (μc/ μsat)	5.3	[4]

The relatively large Rhodes-Wohlfarth ratio is consistent with the itinerant nature of the magnetism in La2Ni7.[4]

Visualizations

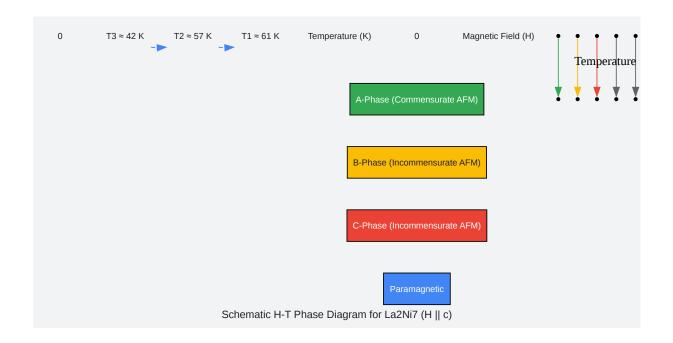




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Caption: Experimental workflow for the investigation of itinerant magnetism in La2Ni7.





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Caption: Schematic H-T phase diagram of La2Ni7 for a magnetic field applied along the c-axis.

Quantum Criticality

The delicate nature of the magnetic order in La2Ni7, characterized by small ordered moments and multiple phase transitions in a narrow temperature range, suggests its proximity to a quantum critical point (QCP).[4][6][18][19] A QCP is a zero-temperature phase transition driven by quantum fluctuations, and systems near a QCP often exhibit unconventional physical properties.[6] The magnetism in La2Ni7 can be tuned by external parameters such as pressure or chemical substitution, making it an ideal platform to explore the physics of quantum criticality in itinerant magnets.[4] For instance, a mere 3% substitution of Cu for Ni is sufficient to drive the system into a ferromagnetic ground state, highlighting the close competition between antiferromagnetic and ferromagnetic interactions.[4]



Conclusion

La2Ni7 single crystals represent a model system for investigating weak itinerant magnetism. The availability of high-quality single crystals has enabled detailed studies of its complex magnetic phase diagram, revealing a cascade of magnetic transitions into commensurate and incommensurate antiferromagnetic states. The combination of macroscopic and microscopic experimental probes has provided a comprehensive picture of its magnetic and electronic properties. The proximity of La2Ni7 to a quantum critical point makes it a compelling material for future studies aimed at understanding the interplay between magnetism, quantum fluctuations, and emergent electronic phases.

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